

Introduction: Unveiling the Structure of a Unique Fluorinated Flavonoid

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Compound of Interest

Compound Name: 2-(trifluoromethyl)-4H-chromen-4-one

CAS No.: 151668-40-5

Cat. No.: B1595723

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The intersection of flavonoid chemistry and organofluorine synthesis has given rise to molecules with significant potential in medicinal chemistry and drug development. The introduction of a trifluoromethyl (-CF₃) group into a flavonoid scaffold can dramatically alter its physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity to biological targets. **2-(Trifluoromethyl)-4H-chromen-4-one** is a core structure within this class, representing a trifluoromethylated analog of the foundational chromone framework. The 4H-chromen-4-one cycle is a key component in many biologically active compounds, exhibiting anticancer, antibacterial, and antiviral properties.^[1]

Accurate structural elucidation and sensitive quantification of such compounds are paramount for their development. Mass spectrometry (MS) stands as an indispensable analytical tool, providing definitive information on molecular weight and structural features through controlled fragmentation.^[2] This guide offers a deep dive into the mass spectrometric analysis of **2-(trifluoromethyl)-4H-chromen-4-one**, presenting field-proven methodologies and explaining the causal chemistry behind the observed spectral data. We will explore both gas and liquid chromatography-mass spectrometry approaches, detail the predictable fragmentation

pathways, and provide robust experimental protocols for researchers and drug development professionals.

Section 1: Foundational Principles and Instrumental Considerations

The analytical strategy for **2-(trifluoromethyl)-4H-chromen-4-one** hinges on its specific chemical properties: a molecular weight of 214.02 g/mol (exact mass: 214.024164 Da), moderate polarity, and the presence of a highly electronegative trifluoromethyl group. The choice of analytical platform is dictated by the sample matrix, desired sensitivity, and the level of structural detail required.

Gas Chromatography-Mass Spectrometry (GC-MS): The Volatility-Based Approach

For pure, thermally stable samples, GC-MS is a powerful technique.^[3] The relatively low molecular weight and planar structure of **2-(trifluoromethyl)-4H-chromen-4-one** suggest sufficient volatility for GC analysis.

- **Ionization Rationale (Electron Ionization - EI):** The standard ionization technique in GC-MS is Electron Ionization (EI) at 70 eV. This is a "hard" ionization method that imparts significant internal energy to the molecule, leading to extensive and reproducible fragmentation.^[4] This extensive fragmentation provides a detailed "fingerprint" of the molecule, which is invaluable for unambiguous library-based identification and for deducing its structure. The high energy of EI is particularly effective at cleaving the robust C-CF₃ bond and inducing characteristic ring fissions in the chromone core.

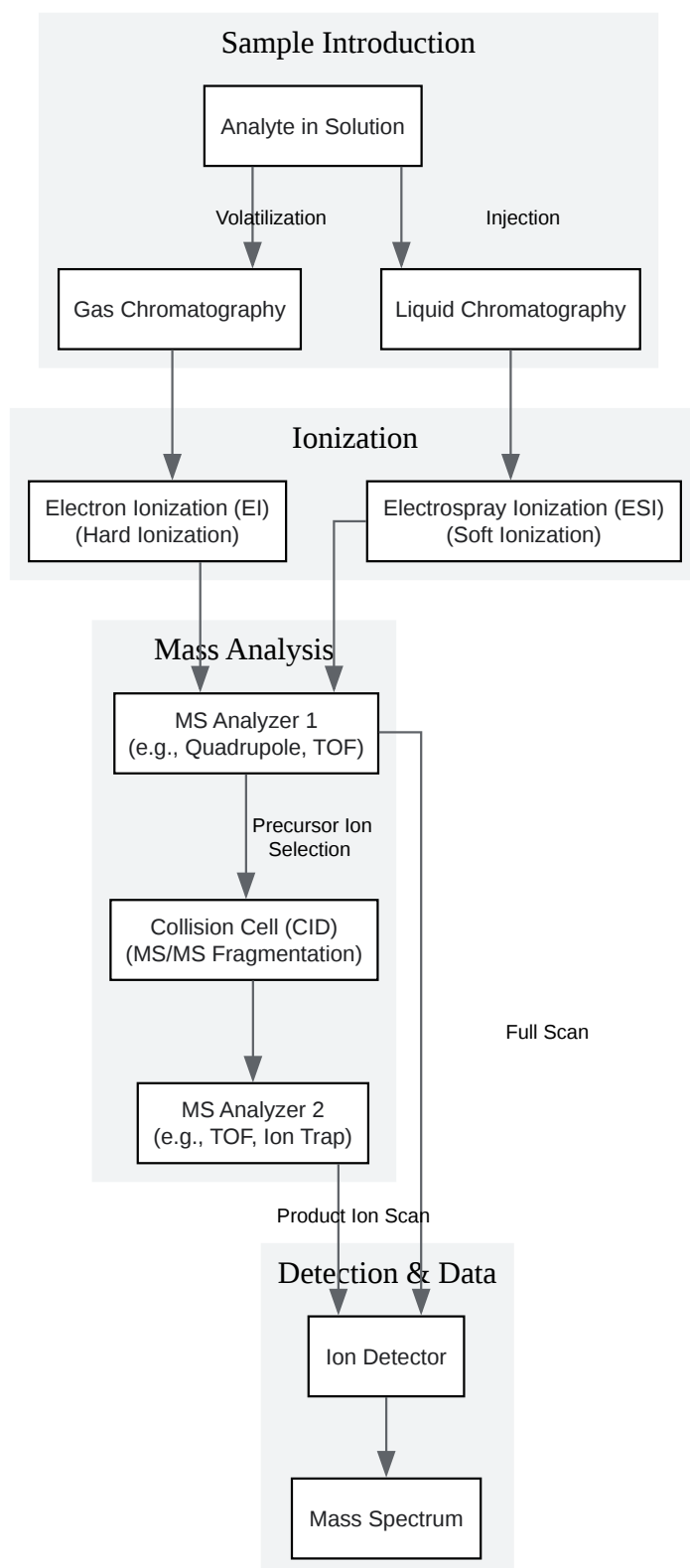
Liquid Chromatography-Mass Spectrometry (LC-MS): The Versatility-Driven Method

When analyzing complex matrices (e.g., biological fluids, reaction mixtures) or when dealing with potentially thermally labile analogs, LC-MS is the superior choice.^[5]

- **Ionization Rationale (Electrospray Ionization - ESI):** Electrospray Ionization (ESI) is a "soft" ionization technique that typically generates protonated molecules, [M+H]⁺, with minimal in-source fragmentation.^[6] This is crucial for confirming the molecular weight of the analyte

(m/z 215.0319 for $[C_{10}H_6F_3O_2]^+$). For structural elucidation, ESI is coupled with tandem mass spectrometry (MS/MS), where the $[M+H]^+$ precursor ion is isolated and fragmented in a controlled manner via collision-induced dissociation (CID). This allows for the systematic deconstruction of the molecule, revealing its substructural components.

The workflow for a typical mass spectrometry experiment is a multi-stage process from sample introduction to data analysis.



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Caption: General experimental workflow for MS analysis.

Section 2: Deciphering the Fragmentation Pattern

The mass spectrum of **2-(trifluoromethyl)-4H-chromen-4-one** is a rich source of structural information. The fragmentation pathways are governed by the stability of the resulting ions and neutral losses, with key cleavages occurring at the ether linkage, the carbonyl group, and the trifluoromethyl substituent.^{[7][8]}

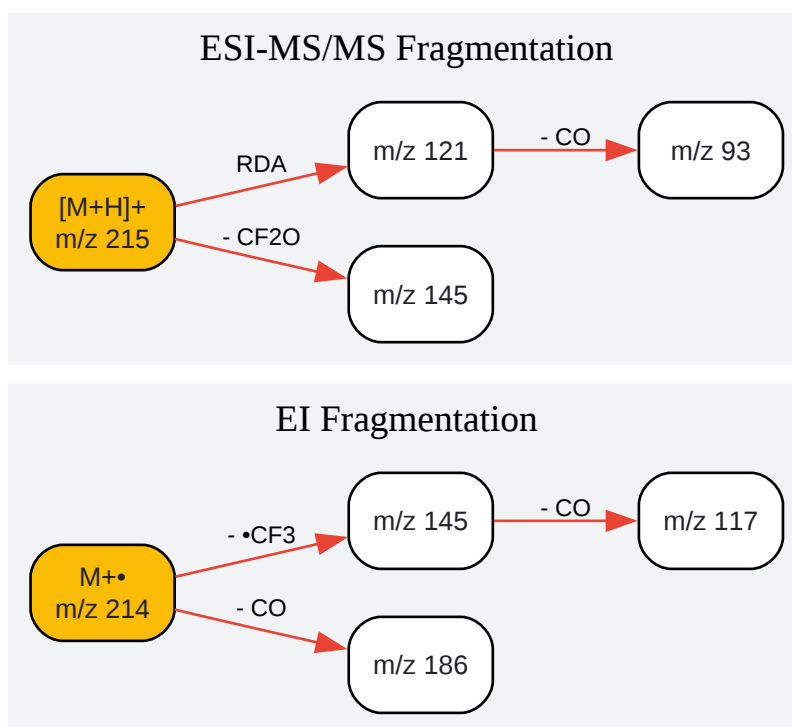
Key Fragmentation Pathways

The most characteristic fragmentation of the chromone core is the Retro-Diels-Alder (RDA) reaction, which cleaves the heterocyclic C-ring. Additionally, the loss of stable neutral molecules like carbon monoxide (CO) and reactions involving the trifluoromethyl group are expected.

- Molecular Ion ($M+\bullet$) / Protonated Molecule ($[M+H]^+$):
 - EI: The molecular ion ($M+\bullet$) will be observed at m/z 214. Its abundance may be moderate due to the high fragmentation energy.
 - ESI: The protonated molecule ($[M+H]^+$) will be the base peak in the MS1 spectrum at m/z 215.
- Loss of Trifluoromethyl Radical ($\bullet CF_3$):
 - Cleavage of the C2- CF_3 bond results in the loss of a $\bullet CF_3$ radical (69 Da). This leads to a fragment at m/z 145. This fragment is a stable acylium ion, which can be a prominent peak.
- Retro-Diels-Alder (RDA) Fragmentation:
 - A hallmark of flavonoid and chromone fragmentation. The C-ring undergoes a retro-cycloaddition, cleaving across the oxygen heteroatom and the C4-C4a bond. This typically results in a fragment containing the benzene ring and the carbonyl group. For the protonated molecule, this would lead to the formation of a key ion at m/z 121, corresponding to the protonated salicylic acid radical cation.
- Loss of Carbon Monoxide (CO):

- Carbonyl-containing compounds readily lose a neutral CO molecule (28 Da).[9] This can occur from the molecular ion or subsequent fragments. For instance, the $M+\bullet$ at m/z 214 could lose CO to form an ion at m/z 186. The fragment at m/z 145 could also lose CO to yield an ion at m/z 117.
- Formation of the Benzofuranoyl Cation:
 - Following the loss of CO, the resulting ion at m/z 186 can rearrange and lose a fluorine radical to form a stable benzofuranoyl cation at m/z 147.

The proposed fragmentation pathways under both EI and ESI-MS/MS conditions are summarized below.



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